

Tripropylborane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Tripropylborane*

Cat. No.: *B075235*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **tripropylborane**. The information is intended to equip laboratory personnel with the knowledge necessary to work with this reagent safely.

Hazard Identification and Physical Properties

Tripropylborane is a colorless, flammable liquid with a characteristic fishy odor.^[1] It is crucial to understand its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **Tripropylborane**

Property	Value	Source(s)
Chemical Formula	C ₉ H ₂₁ B	[1][2]
Molar Mass	140.07 g/mol	[1][2]
Appearance	Colorless liquid	[1][3]
Odor	Fishy	[1]
Density	0.7204 g/mL	[1]
Melting Point	-56 °C	[1]
Boiling Point	159 °C	[1]
Solubility	Soluble in organic solvents (e.g., ethers, aromatic hydrocarbons); Insoluble in water.	[1][3]
Reactivity	Reacts with oxygen.[3]	

Health Hazards and First Aid Measures

Tripropylborane is irritating to the skin, eyes, and respiratory tract.[1] Direct contact should be avoided at all times.

Experimental Protocol: First Aid Procedures

In case of exposure, follow these steps immediately:

- Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Seek immediate medical attention.
- Skin Contact:

- Immediately wash the affected area with soap and plenty of water.
- Remove contaminated clothing and shoes.
- Seek medical attention if irritation persists.
- Inhalation:
 - Move the individual to fresh air at once.
 - If breathing has stopped, perform artificial respiration.
 - Keep the person warm and at rest.
 - Seek immediate medical attention.
- Ingestion:
 - Do not induce vomiting.
 - If the person is conscious, rinse their mouth with water.
 - Never give anything by mouth to an unconscious person.
 - Seek immediate medical attention.

Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and exposure.

Experimental Protocol: Safe Handling

- Ventilation: Always work in a well-ventilated area, preferably in a chemical fume hood.
- Inert Atmosphere: Due to its reactivity with air, handle **tripropylborane** under an inert atmosphere, such as nitrogen or argon.^{[1][3]}
- Ignition Sources: Keep away from open flames, sparks, and heat.^{[1][4]} Use spark-proof tools and explosion-proof equipment.^[4]

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
 - Eye Protection: Chemical safety goggles or a face shield.
 - Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
 - Body Protection: A flame-retardant lab coat and closed-toe shoes.
- Grounding: Ground and bond containers when transferring material to prevent static discharge.

Experimental Protocol: Storage

- Container: Store in a tightly closed container.
- Atmosphere: Store under an inert gas (e.g., nitrogen) to maintain stability.[3]
- Location: Keep in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[4]
- Segregation: Store away from oxidizing agents.

Emergency Procedures

In the event of a spill or fire, follow these procedures carefully.

Firefighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.[4]
- Unsuitable Extinguishing Media: Do not use water, as it may react with the substance.
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Spill Response Workflow

Caption: Workflow for handling a **tripropylborane** spill.

Experimental Protocol: Spill Cleanup

- Evacuate and Ventilate: Immediately evacuate the area and ensure it is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames from the vicinity.
- Containment:
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Cover the spill with a non-combustible absorbent material such as sand, earth, or vermiculite. Do not use combustible materials like paper towels.
- Collection:
 - Using non-sparking tools, carefully collect the absorbed material and place it into a tightly sealed container for disposal.
- Decontamination:
 - Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
 - All cleaning materials should be collected and disposed of as hazardous waste.
- Reporting: Report the incident to the appropriate safety officer.

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